

Elaidyl Methane Sulfonate (CAS 59101-13-2): A Technical Overview and Research Prospectus

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Compound of Interest

Compound Name: *Elaidyl methane sulfonate*

Cat. No.: B041934

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Abstract

Elaidyl methane sulfonate (CAS 59101-13-2) is a lipid methanesulfonate ester. While specific biological data for this compound is not extensively documented in publicly available literature, this technical guide provides a comprehensive overview of its physicochemical properties. By examining the characteristics of related alkyl methanesulfonates and its constituent parts—elaidic acid and a methanesulfonyl group—we can infer potential areas of biological activity and guide future research. This document summarizes known data, posits potential mechanisms of action based on related compounds, and provides generalized experimental protocols for its synthesis and potential biological evaluation.

Physicochemical Properties

Elaidyl methane sulfonate is the methanesulfonate ester of elaidyl alcohol. Its core structure consists of an 18-carbon monounsaturated fatty alcohol chain with a trans double bond at the 9th position, linked to a methanesulfonyl group.

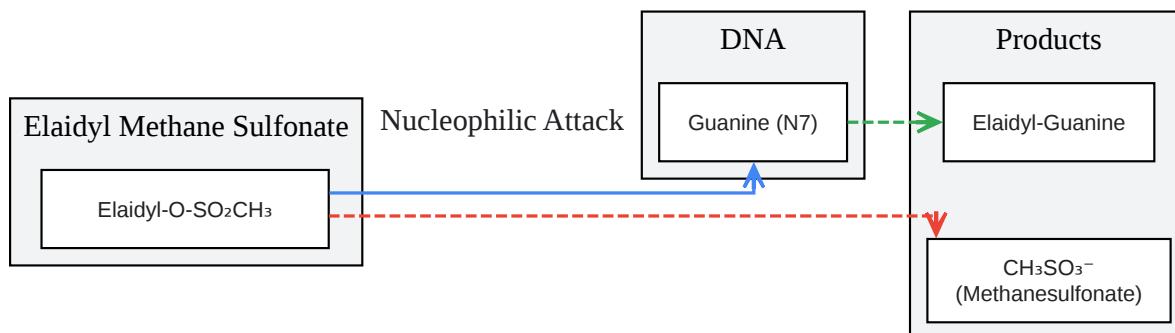
Property	Value	Source
CAS Number	59101-13-2	[1] [2]
Molecular Formula	C ₁₉ H ₃₈ O ₃ S	[1] [2]
Molecular Weight	346.57 g/mol	[1] [2]
Synonyms	9-Octadecen-1-ol, 1-methanesulfonate, (9E)-	[1]
Physical State	Solid	[1]
Purity	>99%	[1] [2]

Potential Biological Activities and Mechanisms of Action

Direct experimental evidence for the biological activity of **elaidyl methane sulfonate** is scarce. However, based on the known activities of other alkyl methanesulfonates, we can hypothesize potential avenues for research.

DNA Alkylating Agent

Short-chain alkyl methanesulfonates, such as ethyl methanesulfonate (EMS) and methyl methanesulfonate (MMS), are well-characterized DNA alkylating agents that exhibit genotoxic and carcinogenic properties.^[3] The methanesulfonate group is an excellent leaving group, facilitating the transfer of the alkyl group to nucleophilic sites on DNA bases.^[3] While the large elaidyl group may sterically hinder this interaction compared to smaller alkyl groups, the potential for DNA alkylation cannot be ruled out and warrants investigation. Some bis(methanesulfonate) compounds are utilized as antitumor agents due to their ability to cross-link DNA.^[3]



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A hypothetical DNA alkylation mechanism by **elaidyl methane sulfonate**.

Enzyme Inhibition

Aryl methanesulfonate derivatives have been investigated as inhibitors of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes relevant to Alzheimer's disease.^[4] It is plausible that the long lipid chain of **elaidyl methane sulfonate** could target enzymes with hydrophobic binding pockets.

Antimicrobial Properties

The parent fatty acid, 9-octadecenoic acid (of which elaidic acid is the trans isomer), has been reported to possess antimicrobial activities.^{[5][6]} The methanesulfonate derivative may retain or modify this activity.

Experimental Protocols

The following are generalized protocols that can be adapted for the synthesis and study of **elaidyl methane sulfonate**.

Synthesis of Elaidyl Methane Sulfonate

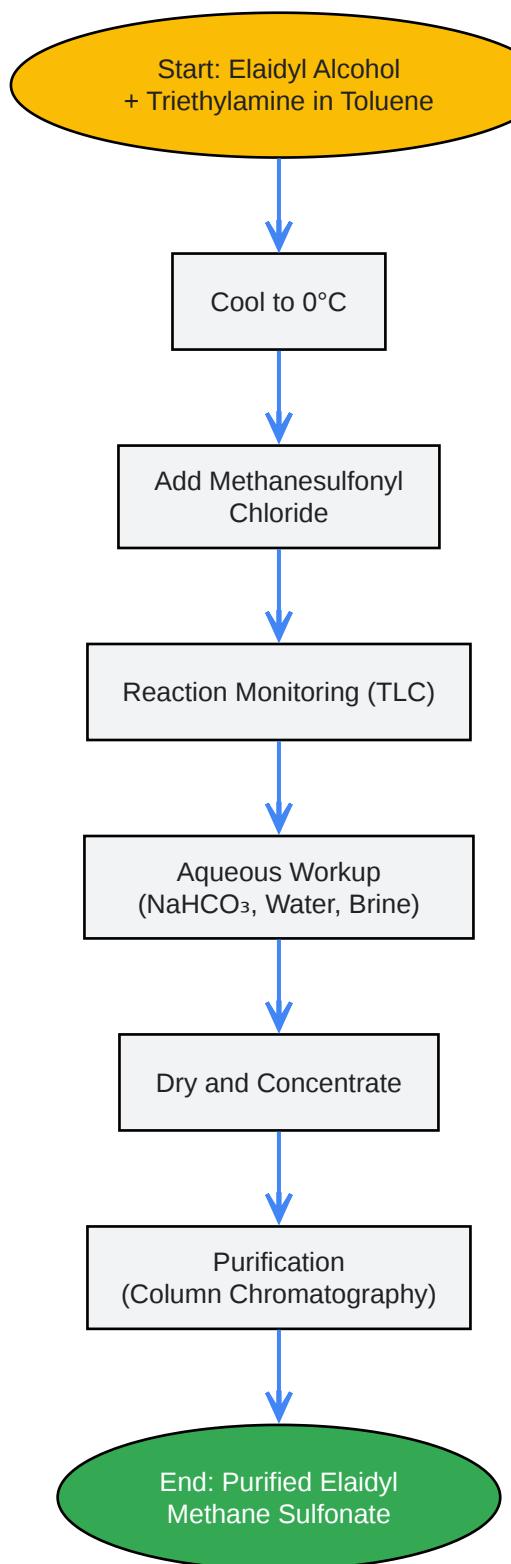
This protocol is a general method for the mesylation of an alcohol.

Materials:

- Elaidyl alcohol (9-Octadecen-1-ol, (9E)-)
- Methanesulfonyl chloride
- Anhydrous aromatic solvent (e.g., toluene)
- Tertiary amine (e.g., triethylamine)
- Aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and purification apparatus (e.g., separatory funnel, rotary evaporator, chromatography columns)

Procedure:

- Dissolve elaidyl alcohol in the anhydrous aromatic solvent in a dried flask under an inert atmosphere (e.g., nitrogen).
- Cool the solution in an ice bath (0 °C).
- Add the tertiary amine (e.g., triethylamine) to the solution.
- Slowly add methanesulfonyl chloride to the stirred solution.
- Allow the reaction to proceed at 0 °C and then warm to room temperature, monitoring by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with a cold, dilute aqueous sodium bicarbonate solution to quench the reaction and remove acidic byproducts.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.



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A general workflow for the synthesis of **elaidyl methane sulfonate**.

Future Research Directions

Given the lack of specific data, the field is open for foundational research on **elaidyl methane sulfonate**.

- **Biological Screening:** A broad-based biological screening in various cancer cell lines to assess cytotoxic or anti-proliferative effects.
- **Genotoxicity Assays:** Ames test or similar assays to determine mutagenic potential.
- **Enzyme Inhibition Assays:** Screening against a panel of enzymes, particularly those with hydrophobic active sites, such as certain lipases, kinases, or cholinesterases.
- **Antimicrobial Testing:** Evaluation of its activity against a panel of pathogenic bacteria and fungi.

Conclusion

Elaidyl methane sulfonate (CAS 59101-13-2) is a compound with well-defined physical and chemical properties but a largely unexplored biological profile. By leveraging knowledge of similar alkyl methanesulfonates and its constituent lipid moiety, researchers can formulate targeted hypotheses about its potential as a DNA alkylating agent, enzyme inhibitor, or antimicrobial agent. The protocols and research directions outlined in this document provide a framework for initiating the biological characterization of this molecule, which may unveil novel therapeutic or research applications.

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